

Application Note: 2-Amino-4-methoxybenzenethiol in Bioactive Scaffold Synthesis

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Compound of Interest

Compound Name: 2-Amino-4-methoxybenzenethiol

CAS No.: 14482-32-7

Cat. No.: B1266704

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Introduction & Chemical Profile[1][2][3][4][5][6]

2-Amino-4-methoxybenzenethiol is a bifunctional nucleophile characterized by an electron-rich benzene core substituted with a thiol group (position 1), an amino group (position 2), and a methoxy group (position 4). This specific substitution pattern renders it a critical "privileged intermediate" in medicinal chemistry.

The molecule's utility stems from its ability to undergo heterocyclization with various electrophiles (aldehydes, carboxylic acids,

-unsaturated ketones) to form bicyclic heterocycles. The para positioning of the methoxy group relative to the thiol (and meta to the amine) dictates the regiochemistry of the final products, typically yielding 5-methoxybenzothiazoles or 8-methoxy-1,5-benzothiazepines, which are scaffolds found in antitumor agents, kinase inhibitors, and CNS-active drugs.

Key Chemical Properties

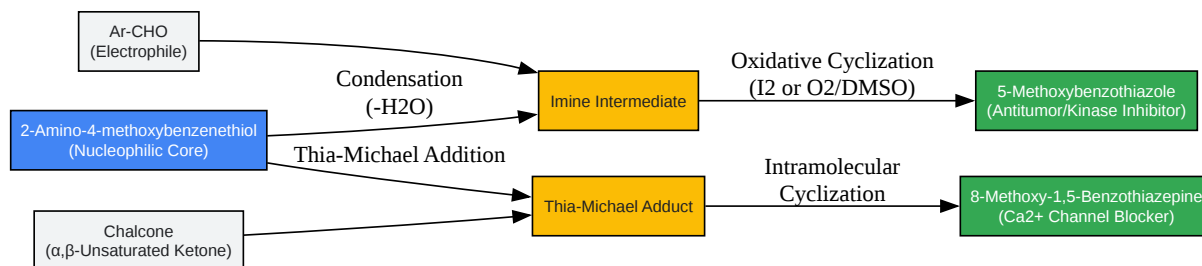
Property	Specification
CAS Number	14482-32-7
IUPAC Name	2-Amino-4-methoxybenzenethiol
Molecular Formula	C
	H
	NOS
Molecular Weight	155.22 g/mol
Appearance	Pale yellow to grey solid (oxidizes to disulfide upon air exposure)
Storage	Inert atmosphere (Argon/Nitrogen), -20°C recommended
Safety Hazard	Stench, Skin Irritant, Acute Toxicity (Oral/Dermal)

Strategic Synthetic Pathways

The two primary high-value transformations for this precursor are:

- Oxidative Cyclocondensation to form 2-substituted-5-methoxybenzothiazoles.
- Thia-Michael/Condensation Cascade to form 2,4-diaryl-8-methoxy-1,5-benzothiazepines.

Pathway Logic Diagram (Graphviz)



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Caption: Divergent synthetic pathways from **2-Amino-4-methoxybenzenethiol** to key pharmacophores.

Detailed Experimental Protocols

Protocol A: Green Synthesis of 2-Aryl-5-methoxybenzothiazoles

Target Application: Synthesis of Riluzole analogs or molecular probes.

Mechanism: This reaction proceeds via the formation of a Schiff base (imine) followed by an oxidative ring closure. While traditional methods use toxic oxidants like DDQ, this protocol utilizes molecular Iodine (

) as a mild, efficient promoter.

Reagents:

- **2-Amino-4-methoxybenzenethiol** (1.0 equiv)[1]
- Aromatic Aldehyde (e.g., 4-chlorobenzaldehyde) (1.0 equiv)
- Iodine (
-) (0.1 - 0.2 equiv, catalytic)

- Hydrogen Peroxide (30% aq) or DMSO (as co-oxidant/solvent)
- Solvent: Ethanol or Methanol

Step-by-Step Procedure:

- Preparation: In a 50 mL round-bottom flask equipped with a magnetic stir bar, dissolve **2-Amino-4-methoxybenzenethiol** (155 mg, 1.0 mmol) and the corresponding aldehyde (1.0 mmol) in Ethanol (5 mL).
- Catalyst Addition: Add molecular Iodine (25 mg, 0.1 mmol).
 - Note: If using DMSO as solvent, iodine may be omitted as DMSO acts as the oxidant at elevated temperatures (C), but the Iodine/Ethanol method is milder.
- Reaction: Stir the mixture at room temperature for 10 minutes, then heat to reflux (78°C) for 2–4 hours. Monitor reaction progress via TLC (Eluent: Hexane/Ethyl Acetate 4:1). The thiol spot () should disappear.
- Quenching: Cool the reaction mixture to room temperature. Add 5% aqueous Sodium Thiosulfate () solution (10 mL) to quench any unreacted iodine.
- Isolation: A precipitate typically forms. Filter the solid under vacuum.^[2]
 - If no precipitate: Extract with Ethyl Acetate (mL), wash combined organics with brine, dry over anhydrous , and concentrate in vacuo.
- Purification: Recrystallize from hot Ethanol or purify via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexanes).

Expected Yield: 85–95% Validation:

H NMR should show the disappearance of the aldehyde proton (ppm) and the -SH proton.

Protocol B: Synthesis of 1,5-Benzothiazepines via Chalcone Condensation

Target Application: CNS active agents and Calcium Channel Blockers.

Mechanism: A one-pot reaction involving a nucleophilic attack of the thiol on the -carbon of the chalcone (Michael addition) followed by condensation of the amine with the carbonyl.[3]

Reagents:

- **2-Amino-4-methoxybenzenethiol** (1.0 mmol)
- -Unsaturated ketone (Chalcone) (1.0 mmol)[2]
- Catalyst: Glacial Acetic Acid (catalytic drops) or Piperidine
- Solvent: Ethanol[4]

Step-by-Step Procedure:

- **Mixing:** In a reaction vial, combine **2-Amino-4-methoxybenzenethiol** (155 mg, 1.0 mmol) and the target Chalcone (1.0 mmol) in Ethanol (5 mL).
- **Catalysis:** Add 2–3 drops of Glacial Acetic Acid.
- **Reflux:** Heat the mixture to reflux (approx. 80°C) for 4–6 hours.
 - **Observation:** The color typically shifts from pale yellow to deep orange/red as the heterocycle forms.
- **Work-up:** Cool reaction to 0°C (ice bath) to induce precipitation.

- Filtration: Filter the crude solid. Wash with cold ethanol (mL).
- Purification: Recrystallization from Ethanol/DMF mixtures is usually sufficient to obtain high purity (>98%).

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Oxidation of thiol starting material to disulfide (disulfide is inert to nucleophilic attack).	Pre-treatment: Treat the starting material with (0.5 equiv) in MeOH before adding the electrophile to reduce any disulfide back to thiol. Perform reactions under Argon.
Impure Product	Formation of Schiff base intermediate without cyclization.	Force Cyclization: Increase reaction temperature or add an oxidant (e.g., , DMSO) for benzothiazoles. For benzothiazepines, extend reflux time.
Stench	Volatile thiols escaping.	Containment: Use a bleach trap (sodium hypochlorite solution) for the rotary evaporator exhaust and reaction vessel venting.

Safety & Handling (E-E-A-T)

Critical Warning: **2-Amino-4-methoxybenzenethiol** is a potent stench agent and skin irritant.

- Engineering Controls: Always handle inside a functioning fume hood.

- Decontamination: Glassware contaminated with thiols should be soaked in a dilute bleach solution (oxidizes thiol to odorless sulfonate) before removal from the hood.
- Storage: Store in a tightly sealed vial under inert gas (Argon) at -20°C. Oxidation leads to the formation of the disulfide dimer, which is often insoluble and inactive in the described protocols.

References

- PubChem.**2-Amino-4-methoxybenzenethiol** Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- Organic Chemistry Portal.Synthesis of Benzothiazoles: Recent Literature. (Reviews oxidative cyclization methods using 2-aminothiophenols). Available at: [\[Link\]](#)
- ResearchGate.Synthesis of 1,5-Benzothiazepine Derivatives: Green Synthesis and Evaluation. (Details the chalcone condensation mechanism). Available at: [\[Link\]](#)

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Sources

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- 2. mdpi.com [\[mdpi.com\]](https://mdpi.com)
- 3. Synthesis of the 1,5-Benzothiazepane Scaffold – Established Methods and New Developments - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 4. Synthesis of biologically active derivatives of 2-aminobenzothiazole - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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